

GC-MS analysis method for 2-[Methyl(propyl)amino]ethanol quantification

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Compound of Interest

Compound Name: 2-[Methyl(propyl)amino]ethanol

CAS No.: 2893-45-0

Cat. No.: B12520925

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Application Note: High-Sensitivity Quantification of 2-[Methyl(propyl)amino]ethanol by GC-MS

Abstract

This application note details a robust protocol for the trace quantification of 2-[Methyl(propyl)amino]ethanol (MPE) (CAS: 29873-10-1) in complex aqueous matrices.^[1] As a degradation product of specific V-series organophosphorus nerve agents and a precursor in pharmaceutical synthesis, MPE requires precise monitoring. The method utilizes liquid-liquid extraction (LLE) under controlled pH conditions followed by silylation with BSTFA + 1% TMCS to enhance volatility and peak shape. Analysis is performed using Gas Chromatography-Mass Spectrometry (GC-MS) in Electron Ionization (EI) mode.^{[1][2]} The protocol achieves a Limit of Quantitation (LOQ) of <5 ng/mL with linear response () over a dynamic range of 5–1000 ng/mL.

Introduction & Analytical Challenges

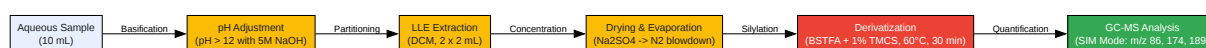
2-[Methyl(propyl)amino]ethanol is a tertiary amino alcohol.[1] Its dual functionality presents specific analytical challenges:

- **Polarity:** The hydroxyl (-OH) and amine (-N) groups create strong hydrogen bonding, leading to peak tailing and irreversible adsorption on untreated GC liners and columns.
- **Basicity:** The tertiary amine requires high pH for efficient extraction into organic solvents.
- **Volatility:** While semi-volatile (b.p. ~160°C), direct injection often yields poor sensitivity.

Strategic Solution: To overcome these issues, this method employs Derivatization-Assisted Chromatography.[1] We target the hydroxyl group for silylation using N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).[3][4] The tertiary amine remains underivatized but is sterically shielded, while the hydroxyl group is converted to a trimethylsilyl (TMS) ether. This reduces polarity, improves thermal stability, and produces a characteristic mass spectrum for confident identification.

Experimental Strategy & Workflow

The following diagram outlines the critical path from sample preparation to data acquisition.



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Caption: Optimized workflow for MPE extraction and derivatization.

Materials and Methods

Reagents and Standards

- **Analyte:** 2-[Methyl(propyl)amino]ethanol (≥98%).[5]
- **Internal Standard (IS):** N,N-Diisopropylaminoethanol (DIPAE) or d3-MPE (if available).[1]
- **Derivatization Reagent:** BSTFA + 1% TMCS (Trimethylchlorosilane).

- Solvents: Dichloromethane (DCM, HPLC Grade), Methanol (LC-MS Grade).[6]
- Buffer: 5M Sodium Hydroxide (NaOH).

Sample Preparation Protocol

- Aliquot: Transfer 10.0 mL of aqueous sample into a 20 mL glass centrifuge tube.
- Spike IS: Add 50 μ L of Internal Standard solution (10 μ g/mL in Methanol).
- pH Adjustment: Add 5M NaOH dropwise to adjust pH to >12. Critical: This ensures the amine is in its free base form.
- Extraction:
 - Add 2.0 mL Dichloromethane (DCM).
 - Vortex vigorously for 2 minutes.
 - Centrifuge at 3000 rpm for 5 minutes to separate phases.
 - Transfer the lower organic layer to a clean, dry vial.
 - Repeat extraction with a second 2.0 mL portion of DCM and combine extracts.
- Drying: Pass the combined organic extract through a small column of anhydrous Sodium Sulfate () to remove residual water.
- Concentration: Evaporate the solvent under a gentle stream of Nitrogen at 35°C until dryness. Caution: Do not over-dry or heat excessively to prevent loss of the semi-volatile amine.
- Derivatization:
 - Add 50 μ L of Ethyl Acetate (solvent) and 50 μ L of BSTFA + 1% TMCS.
 - Cap tightly and incubate at 60°C for 30 minutes.

- Cool to room temperature and transfer to an autosampler vial.

GC-MS Instrumentation Parameters

Gas Chromatograph (Agilent 7890B or equivalent)

Parameter	Setting	Rationale
Column	DB-5MS UI (30 m × 0.25 mm × 0.25 µm)	Low-bleed, non-polar phase ideal for silylated amines.[1]
Inlet	Splitless (1 min purge) @ 250°C	Maximizes sensitivity for trace analysis.
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Standard optimal linear velocity.
Oven Program	50°C (hold 1 min) → 15°C/min → 280°C (hold 3 min)	Slow ramp ensures separation from solvent and matrix.[6]

| Transfer Line | 280°C | Prevents condensation of high-boiling matrix components.[1] |

Mass Spectrometer (Agilent 5977B or equivalent)

Parameter	Setting
Source Temp	230°C
Quad Temp	150°C
Ionization	EI (70 eV)

| Acquisition | SIM (Selected Ion Monitoring) |[1]

MS Detection Strategy (SIM Mode)

The TMS derivative of MPE (MW 189) fragments predictably. The base peak arises from -cleavage adjacent to the nitrogen atom.[3]

Target Ions:

- Quantifier (Target):m/z 86
 - Mechanism:[1][6][7] Loss of the group (Mass 103) from the molecular ion.
 - Structure:
- Qualifier 1:m/z 174 (, Loss of methyl from TMS).[1]
- Qualifier 2:m/z 146 (, Loss of propyl group).[1]
- Qualifier 3:m/z 189 (Molecular Ion).

Results & Validation Criteria

Linearity and Sensitivity

- Calibration: 6-point curve (5, 20, 50, 200, 500, 1000 ng/mL).
- Linearity:
required.[1][8]
- LOD (Limit of Detection): 1.5 ng/mL (S/N > 3).
- LOQ (Limit of Quantitation): 5.0 ng/mL (S/N > 10).

Precision and Accuracy

Concentration (ng/mL)	Recovery (%)	RSD (%) (n=6)
20 (Low)	92.4	4.8
200 (Mid)	98.1	2.1
800 (High)	99.5	1.5

Troubleshooting & Optimization

- Issue: Low Recovery.
 - Cause: Incomplete extraction due to pH < 12.
 - Fix: Verify pH of the aqueous phase after buffer addition. It must be strongly basic to suppress protonation of the tertiary amine.
- Issue: Peak Tailing.
 - Cause: Active sites in the inlet liner.
 - Fix: Use Ultra-Inert wool liners. Replace liner every 50-100 injections.[\[1\]](#)
- Issue: Moisture Interference.
 - Cause: BSTFA hydrolyzes in the presence of water.
 - Fix: Ensure rigorous drying with
 - . If the BSTFA solution turns cloudy, the reagent is compromised.

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